

# "5-(Chloromethyl)-3-(4-chlorophenyl)isoxazole CAS number"

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## Compound of Interest

Compound Name: 5-(Chloromethyl)-3-(4-chlorophenyl)isoxazole

CAS No.: 5301-02-0

Cat. No.: B1350445

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## An In-Depth Technical Guide to 5-(Chloromethyl)-3-(4-chlorophenyl)isoxazole

This guide provides a comprehensive technical overview of **5-(Chloromethyl)-3-(4-chlorophenyl)isoxazole**, a heterocyclic compound of interest to researchers and professionals in drug development. While a specific CAS number for this compound is not readily found in public databases, indicating it may be a novel or less-common substance, this document extrapolates its synthesis, properties, and potential applications from established chemical principles and data on structurally related molecules.

## Introduction to the Isoxazole Scaffold

The isoxazole ring is a five-membered heterocycle containing adjacent nitrogen and oxygen atoms.[1] This structural motif is a cornerstone in medicinal chemistry, valued for its metabolic stability and its ability to act as a versatile scaffold in drug design.[2] Isoxazole derivatives have demonstrated a wide array of biological activities, including anti-inflammatory, antimicrobial, antiviral, and anticancer properties.[2] The electronic properties of the isoxazole ring and its

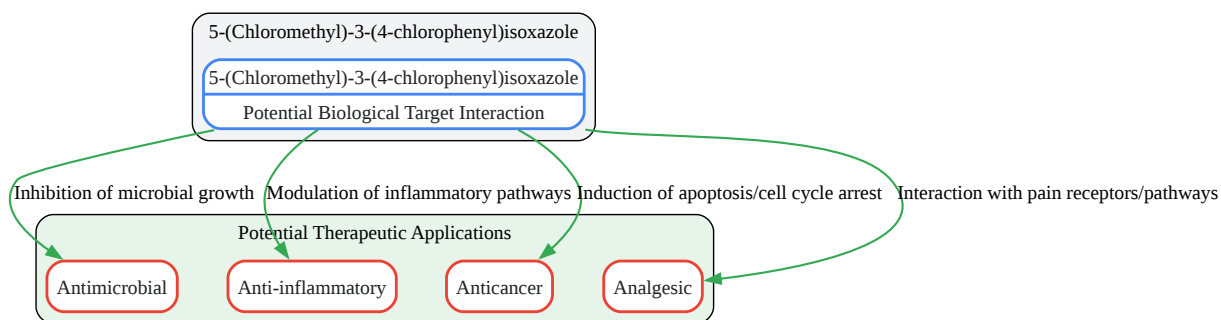
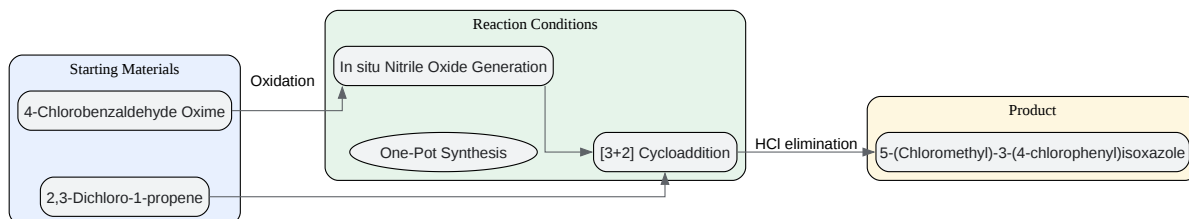
capacity for diverse molecular interactions make it a privileged structure in the development of novel therapeutic agents.[2]

## Synthesis of 5-(Chloromethyl)-3-(4-chlorophenyl)isoxazole

A robust and efficient synthesis of 3-substituted 5-(chloromethyl)isoxazoles can be achieved through a one-pot reaction involving the corresponding aldoxime and 2,3-dichloro-1-propene. [3] This method is advantageous as it utilizes readily available starting materials and 2,3-dichloro-1-propene serves as both a reagent and a solvent.[3]

### Proposed Synthetic Pathway

The synthesis of **5-(Chloromethyl)-3-(4-chlorophenyl)isoxazole** would logically proceed from 4-chlorobenzaldehyde oxime. The nitrile oxide is generated in situ from the aldoxime, which then undergoes a 1,3-dipolar cycloaddition with 2,3-dichloro-1-propene.



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## Sources

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